

4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid) solubility challenges

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Compound Focus: 4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)

CAS No.: 134-47-4

Cat. No.: S546441

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Chemical Profile: J Acid Urea

The table below summarizes the key identifiers and physical characteristics of **4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)** from the search results.

Property	Details
CAS Number	134-47-4 [1] [2]
EC Number	205-142-9 [1]
Molecular Formula	C ₂₁ H ₁₆ N ₂ O ₉ S ₂ [1] [2]
Molecular Weight	504.49 g/mol [2]
Appearance	White to grey or light brown powder [1] [3]
Reported Purity	99% min [1], ≥98% [2], ≥80% [3]
Density	1.798 g/cm ³ [2] [3]
Primary Use	Dyestuff intermediate for azo dyes [1] [3]

Reported Solubility Information:

- One source indicates the compound is **soluble in DMSO** [2]. No specific data on solubility in water or other common organic solvents was found in the search results.

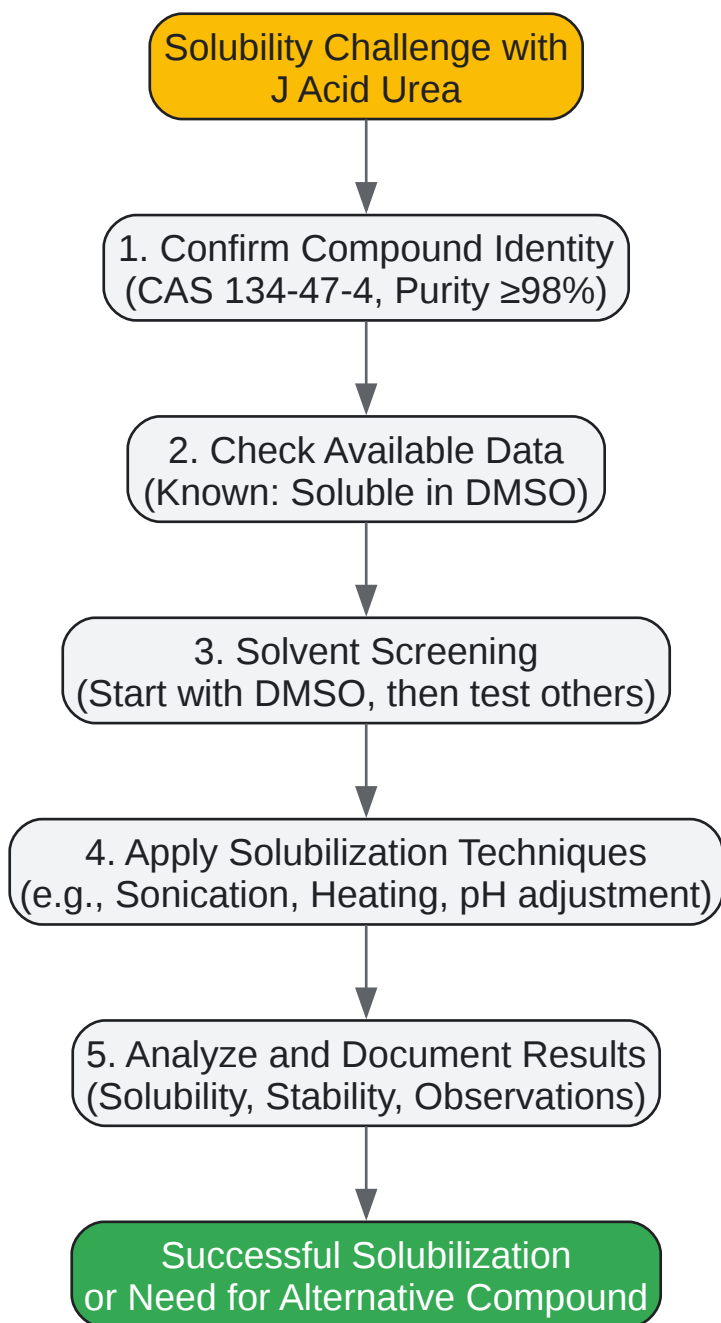
Key Information Gaps and Recommendations

The current search results lack the technical depth required for a comprehensive troubleshooting guide. The following critical information is missing:

- **Quantitative Solubility Data:** No numerical data (e.g., mg/mL) in water, buffers, or organic solvents beyond a mention of DMSO.
- **Solution Stability Profile:** No information on stability under various pH, temperature, or storage conditions.
- **Detailed Experimental Protocols:** No specific methodologies for handling or dissolving the compound.
- **Common Problem List:** No documented issues researchers face during experiments.

Troubleshooting Workflow for Solubility

Due to the lack of direct information, the following diagram outlines a general, systematic approach you can take in the lab to address solubility issues with solid organic compounds like J Acid Urea. This logical framework can serve as a starting point for your experiments.



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References

1. 4,4'-dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid [chemnet.com]
2. CAS 134-47-4 J Acid Urea [bocsci.com]
3. China Factory fun awon ti o dara ju-ta 4,4'-dihydroxy-7, ... [mit-ivy.com]

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